

Benzo[*pqr*]picene storage conditions stability

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Compound Focus: Benzo[*pqr*]picene

CAS No.: 189-96-8

Cat. No.: S1513510

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Basic Properties of Benzo[*pqr*]picene

The table below summarizes the known physical and chemical properties for **Benzo[*pqr*]picene** (CAS # 189-96-8).

Property	Value	Source / Notes
CAS Registry Number	189-96-8	[1] [2] [3]
Molecular Formula	C ₂₄ H ₁₄	[1] [2] [3]
Molecular Weight	302.37 g/mol	[1] [3]
Density	1.313 g/cm ³	Calculated value [1] [3]
Boiling Point	552.3 °C at 760 mmHg	Calculated value [1] [3]
Flash Point	282.0 °C	Calculated value [1] [3]
IUPAC Name	Benzo[<i>pqr</i>]picene	[3]

Experimental Protocols & Handling Guidelines

Due to the lack of specific experimental data, the following protocols are based on standard practices for handling polycyclic aromatic hydrocarbons (PAHs), informed by the related compound **Picene** (CAS # 213-46-7) [4].

Recommended Storage Conditions

While not explicitly listed for **Benzo[*pqr*]picene**, the established protocol for the similar compound **Picene** provides a reliable guideline.

- **Temperature:** Store at **2-8°C** [4]. A refrigerator dedicated for chemical storage is appropriate.
- **Form:** The compound is expected to be a solid under these conditions [4].
- **Container:** Keep in a tightly sealed, light-resistant container to minimize exposure to air and light, which can cause degradation.

Material Stability and Handling

- **Solubility:** No specific data was found. For related PAHs like Picene, common solvents for dissolution include toluene and dimethyl sulfoxide (DMSO) [4].
- **Stability Warnings:** No specific instability or incompatibility information was found for **Benzo[*pqr*]picene**. As a precaution, it should be considered incompatible with strong oxidizing agents, which is a general property of organic compounds.

Troubleshooting Guide

Issue	Possible Cause	Suggested Solution
Compound not dissolving	Incorrect solvent used	Pre-test solubility in small amounts of toluene, DMSO, or dichloromethane based on protocols for Picene and Benzo[<i>a</i>]pyrene [4] [5].
Observation of degradation	Exposure to light, air, or elevated temperatures	Ensure the compound is stored in a dark, airtight container at 2-8°C. Purging the container with an inert gas (e.g., argon or nitrogen) can reduce oxidation.

Issue	Possible Cause	Suggested Solution
Inconsistent experimental results	Compound decomposition or impurity	Source a fresh, high-purity sample. Characterize the compound using techniques like NMR or mass spectrometry before use to confirm its identity and purity.

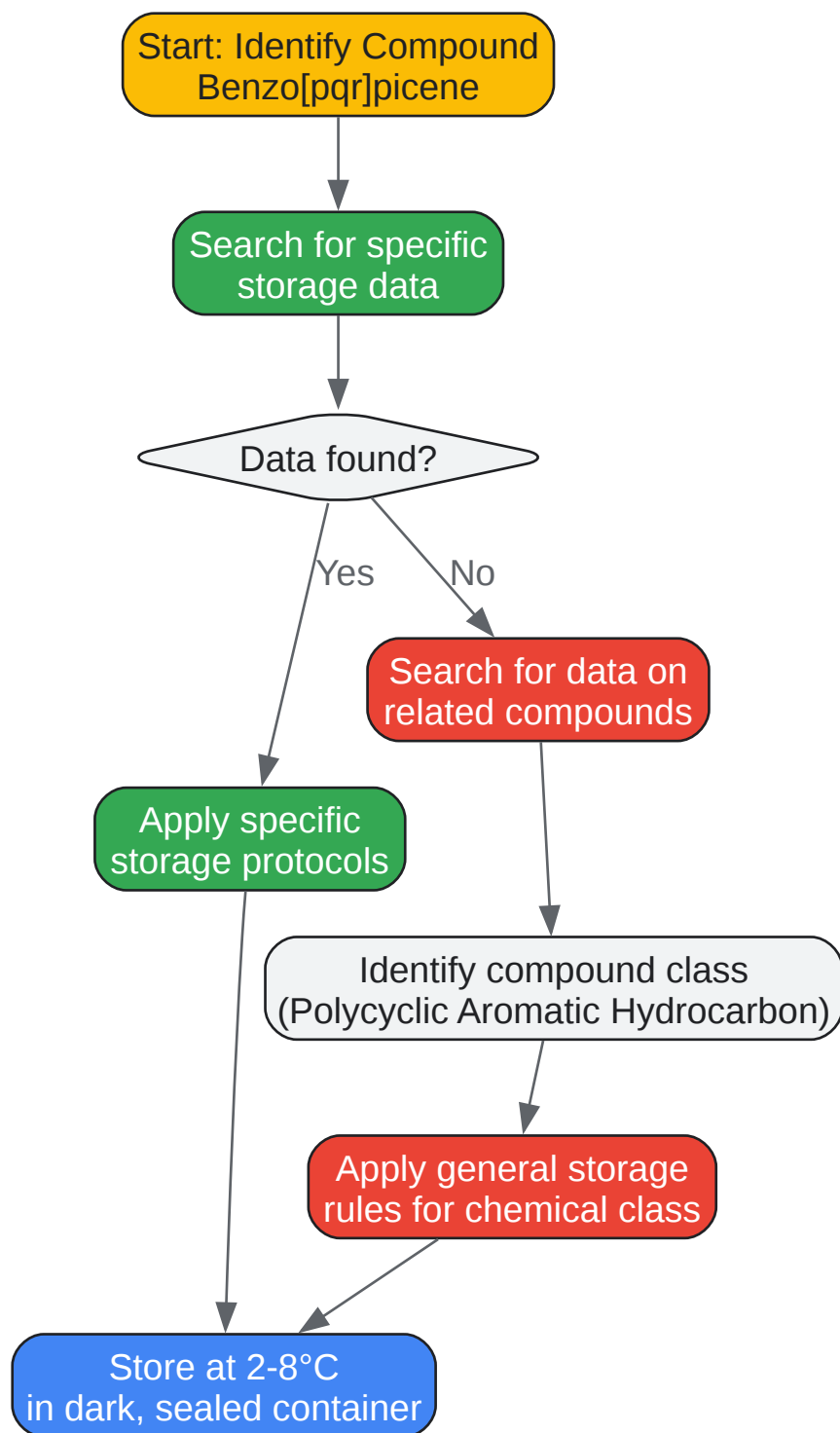
Frequently Asked Questions

What is the melting point of Benzo[pqr]picene? The search results did not provide an experimental or calculated melting point for **Benzo[pqr]picene**.

Is Benzo[pqr]picene hazardous? The search results did not provide any specific hazard classification for **Benzo[pqr]picene**. However, as with any chemical of unknown toxicity, it should be treated with caution. Standard personal protective equipment (PPE), including lab coats, gloves, and safety glasses, should always be worn.

Experimental Workflow for Storage

The diagram below outlines the logical workflow for determining the storage conditions of a chemical when complete data is unavailable, as is the case with **Benzo[pqr]picene**.



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References

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